Application Notes and Protocols: β-Ocimene as an Analytical Standard

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Compound of Interest		
Compound Name:	*beta-Ocimene*	
Cat. No.:	*B7771426*	Get Quote

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These application notes provide detailed protocols for the use of β-ocimene as a standard in analytical chemistry, primarily focusing on chromatographic techniques. β-Ocimene, a monoterpene with a characteristic sweet, herbaceous scent, is a common component of essential oils and is utilized in the flavor and fragrance industries.[1][2] It exists as a mixture of isomers, primarily cis (Z) and trans (E)-β-ocimene.[1][2] Accurate quantification of β-ocimene is crucial for quality control in these industries and for research into the chemical composition of plant volatiles.

Physicochemical Properties of β-Ocimene

A solid understanding of the physicochemical properties of β-ocimene is fundamental for its use as an analytical standard.

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Property	Value
Molecular Formula	$C_{10}H_{16}$
Molecular Weight	136.23 g/mol
CAS Number	13877-91-3
Boiling Point	176-178 °C
Density	0.801 g/cm³
Isomers	(Z)-β-ocimene (cis) and (E)-β-ocimene (trans) are the most common.
Solubility	Insoluble in water, soluble in ethanol and other organic solvents.
Appearance	Colorless to pale yellow oily liquid.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) Method for β-Ocimene Quantification

This protocol outlines a validated method for the quantification of β-ocimene in essential oil samples using GC-MS.

2.1.1. Materials and Reagents

- β-Ocimene analytical standard (≥90% purity)
- Hexane (or other suitable organic solvent, e.g., ethyl acetate)
- Methanol
- Internal Standard (IS) (e.g., n-tridecane or octadecane)
- Volumetric flasks
- Micropipettes

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- GC vials with inserts

2.1.2. Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL): Accurately weigh approximately 10 mg of β-ocimene standard into a 10 mL volumetric flask. Dissolve and dilute to volume with hexane.
- Internal Standard Stock Solution (1000 µg/mL): Prepare a stock solution of the chosen internal standard in hexane at a concentration of 1000 µg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the primary stock solution with hexane to achieve concentrations ranging from 0.1 to 10 µg/mL.
- Calibration Standards: To each working standard solution, add the internal standard to a final concentration of 10 µg/mL. This will be used to construct the calibration curve.

2.1.3. Sample Preparation

- Accurately weigh a known amount of the essential oil sample.
- Dilute the sample with hexane to bring the expected concentration of β-ocimene within the range of the calibration curve.
- Add the internal standard to the diluted sample to the same final concentration as in the calibration standards.

2.1.4. GC-MS Instrumentation and Conditions

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Parameter	Condition
Gas Chromatograph	Agilent 7890B or equivalent
Mass Spectrometer	Agilent 5977A or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250 °C
Injection Volume	1 µL
Split Ratio	50:1
Oven Temperature Program	Initial temperature of 60 °C, hold for 2 minutes, ramp to 240 °C at 3 °C/min, hold for 5 minutes.
MS Transfer Line	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	40-350 amu

2.1.5. Data Analysis and Quantification

- Identify the β-ocimene peak in the chromatogram based on its retention time and mass spectrum.
- Construct a calibration curve by plotting the ratio of the peak area of β-ocimene to the peak area of the internal standard against the concentration of the β-ocimene standards.
- Determine the concentration of β-ocimene in the sample by using the linear regression equation from the calibration curve.

High-Performance Liquid Chromatography (HPLC) Method

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For a reverse-phase HPLC method, the following conditions can be applied.[3]

2.2.1. HPLC Instrumentation and Conditions

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	Newcrom R1 column (4.6 x 150 mm, 5 µm) or equivalent C18 column
Mobile Phase	Acetonitrile and water with 0.1% phosphoric acid (for MS compatibility, replace with formic acid)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detector	Diode Array Detector (DAD) or Mass Spectrometer (MS)
Column Temperature	30 °C

Method Validation Summary

The following tables summarize the typical validation parameters for a GC-MS method for the quantification of terpenes, which can be applied to β-ocimene analysis. The validation should be performed according to ICH guidelines.

Table 1: Linearity

Analyte	Concentration Range (µg/mL)	Correlation Coefficient (R^2)
β-Ocimene (example)	0.1 - 10	≥ 0.998

Table 2: Accuracy (Recovery)

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Analyte	Spiked Concentration (µg/mL)	Mean Recovery (%)	Acceptance Criteria (%)
β-Ocimene (example)	Low QC	85-115	80-120
Medium QC	90-110	80-120	
High QC	90-110	80-120	

Table 3: Precision (Relative Standard Deviation - RSD)

Analyte	Concentration (µg/mL)	Intra-day Precision (% RSD)	Inter-day Precision (% RSD)	Acceptance Criteria (% RSD)
β-Ocimene (example)	Low QC	≤ 15	≤ 15	≤ 15
Medium QC	≤ 10	≤ 10	≤ 15	
High QC	≤ 10	≤ 10	≤ 15	

Table 4: Limits of Detection (LOD) and Quantitation (LOQ)

Analyte	LOD (µg/mL)	LOQ (µg/mL)
β-Ocimene (example)	0.03	0.1

Visualizations

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Caption: Workflow for β-Ocimene Quantification using GC-MS.

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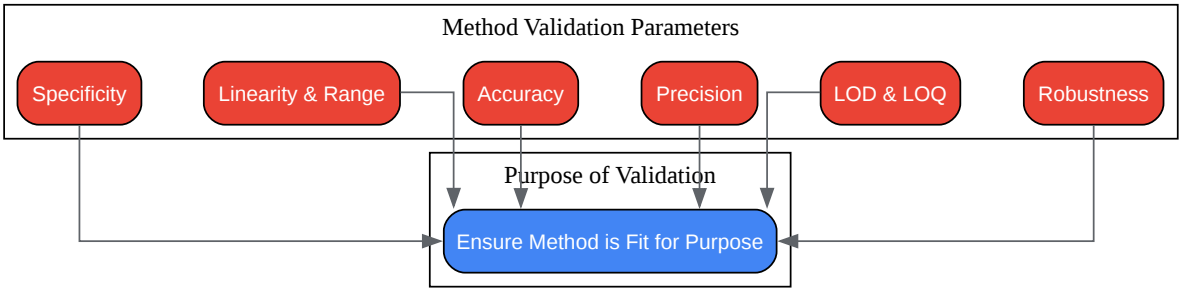

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Caption: Key Parameters for Analytical Method Validation.

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